

Safeguarding Your Research: A Comprehensive Guide to Handling 1-O-Hexadecylglycerol

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Compound of Interest

Compound Name: 1-O-Hexadecylglycerol

Cat. No.: B7769730

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **1-O-Hexadecylglycerol** (also known as Chimyl Alcohol), a bioactive alkyl glyceryl ether utilized in various research applications, from lipidomics to pharmaceutical formulations.[1][2] Adherence to these procedural steps is critical for minimizing risk and ensuring operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

1-O-Hexadecylglycerol is classified as harmful if swallowed and may cause skin and eye irritation.[3][4] In animal studies, it has been observed to cause flaccid paralysis in subcutaneous lethal-dose studies in mice.[3] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles (meeting ANSI Z87 standards).[5]	Protects eyes from dust, powders, and accidental splashes.[6]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	Prevents skin contact and potential irritation.[6] No glove is impervious to all chemicals, so they should be replaced as necessary to ensure adequate protection.[7]
Body Protection	Standard laboratory coat.	Protects skin and street clothes from contamination.[6]
Respiratory Protection	Not typically required if handled in a well-ventilated area or chemical fume hood. Use if dusts are generated.	Prevents inhalation of airborne particles.

Chemical and Physical Properties

A summary of key quantitative data for **1-O-Hexadecylglycerol** is provided below for easy reference.

Property	Value
Molecular Formula	C ₁₉ H ₄₀ O ₃
Molecular Weight	316.5 g/mol [3]
Appearance	White to off-white solid[2]
Melting Point	62.5 - 67 °C[2][8]
CAS Number	506-03-6 (sn-glycerol form), 6145-69-3 (rac-glycerol form)[1][2]
Storage Temperature	0 - 8 °C or -20°C[2][8]

Operational Plans: Handling and Storage

Handling:

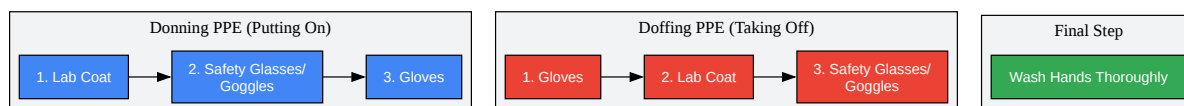
- Work in a well-ventilated area. Using a chemical fume hood is recommended, especially when handling the powdered form, to avoid the formation and inhalation of dust and aerosols.[8]
- Avoid direct contact with skin and eyes.[8]
- Do not eat, drink, or smoke in the handling area.[8]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[8]

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[8]
- Keep apart from foodstuff containers or incompatible materials.[8]

Procedural Guidance: Donning and Doffing PPE

The following workflow illustrates the correct sequence for putting on (donning) and taking off (doffing) PPE to minimize cross-contamination.



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Figure 1. Standard sequence for donning and doffing Personal Protective Equipment.

Emergency Procedures: First Aid and Spill Response

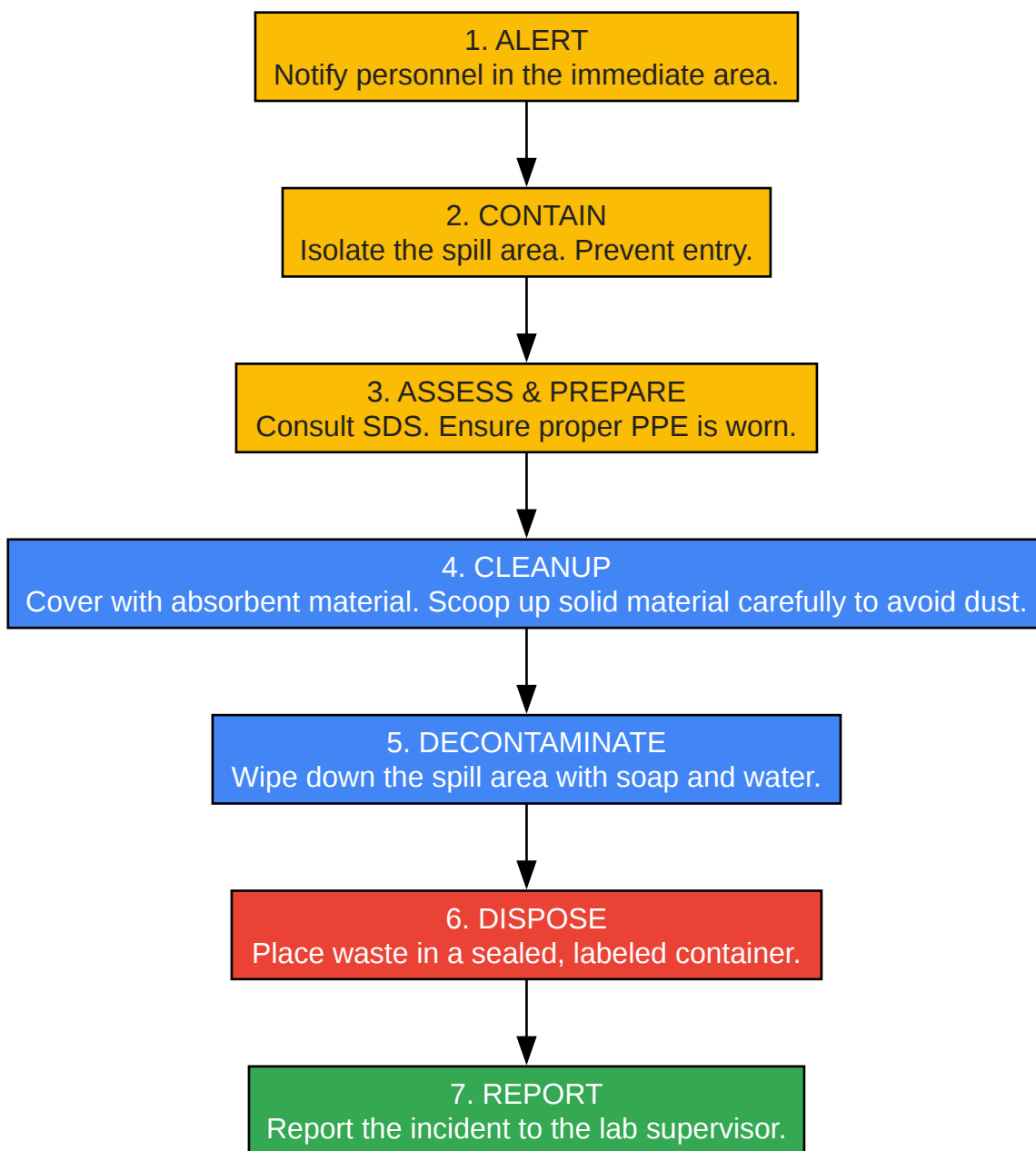
Immediate and appropriate action during an emergency is crucial.

First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	IF SWALLOWED: Rinse mouth with water. Get medical help.[8] Do not induce vomiting.
Inhalation	Move the exposed person to fresh air at once.[9] If breathing has stopped or is difficult, provide artificial respiration and seek medical attention.
Skin Contact	Promptly flush the contaminated skin with soap and water.[9] Remove contaminated clothing and wash it before reuse.[10]
Eye Contact	Immediately wash (irrigate) the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper lids.[9] Get medical attention immediately.

Chemical Spill Response Plan

In the event of a spill, follow this workflow to ensure safety and proper cleanup.



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Figure 2. Logical workflow for responding to a chemical spill of **1-O-Hexadecylglycerol**.

Disposal Plan

Proper disposal of **1-O-Hexadecylglycerol** and its contaminated materials is essential to prevent environmental harm.^[4]

- **Waste Collection:** Collect waste material, including contaminated PPE and cleanup materials, in a clearly labeled, tightly sealed container.
- **Disposal Route:** Dispose of the contents and container at an approved waste disposal facility.[8] All disposal practices must be in accordance with federal, state, and local environmental regulations. Do not dispose of down the drain or with general laboratory trash.

By integrating these safety protocols and operational plans into your laboratory's standard procedures, you can build a foundation of safety and trust, ensuring that your valuable research with **1-O-Hexadecylglycerol** is conducted with the utmost care and responsibility.

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